

Application Notes and Protocols for Flame Retardant Triallyl Isocyanurate Copolymers

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Compound of Interest

Compound Name: Aconitic acid, triallyl ester

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Introduction

Triallyl isocyanurate (TAIC) is a trifunctional monomer notable for its ability to enhance the thermal stability and flame retardancy of various polymers. When copolymerized, TAIC acts as a crosslinking agent, creating a robust three-dimensional network within the polymer matrix. This network structure is fundamental to its flame retardant mechanism, which primarily operates in the condensed phase by promoting the formation of a stable, insulating char layer during combustion. This char layer acts as a physical barrier, limiting the evolution of flammable gases and reducing the transfer of heat to the underlying material. These properties make TAIC copolymers highly valuable in applications requiring stringent fire safety standards, such as in electronics, wire and cable insulation, and construction materials.

Applications of Triallyl Isocyanurate Copolymers in Flame Retardancy

Triallyl isocyanurate is a versatile crosslinking co-agent used to impart flame retardancy to a variety of polymers. Its applications span several industries where fire safety is paramount.

1. Wire and Cable Insulation

TAIC is frequently used in polyolefin-based insulation for wires and cables, such as those made from polyethylene (PE) and ethylene-vinyl acetate (EVA).^{[1][2][3]} The crosslinking induced by TAIC enhances the thermal stability of these materials, preventing them from dripping molten polymer during a fire, which can spread flames.^[3] This is particularly crucial for plenum-rated cables and other wiring used in building construction.^[3]

2. Thermosetting Resins

Unsaturated polyester (UP) resins, commonly used in construction and automotive components, are inherently flammable.^{[4][5]} Incorporating TAIC into the UP resin formulation leads to a crosslinked structure that promotes char formation upon combustion.^[4] This char layer insulates the underlying material and reduces the release of flammable volatiles.^[4]

3. Thermoplastics

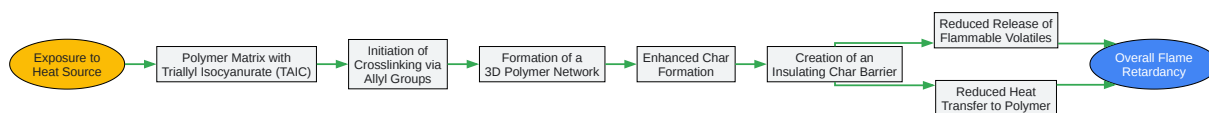
TAIC is also employed to improve the flame retardancy of thermoplastics like polylactide (PLA). In combination with a free-radical initiator such as dicumyl peroxide (DCP), TAIC forms a crosslinked network within the PLA matrix.^{[2][6]} This network structure significantly enhances the char yield, leading to improved Limiting Oxygen Index (LOI) values and UL-94 ratings.^{[2][6]}

4. Intumescent Flame Retardant Systems

TAIC can be a component of intumescent flame retardant (IFR) systems, particularly in polymers like polypropylene (PP).^{[7][8]} In these systems, TAIC contributes to the charring process, working synergistically with an acid source (like ammonium polyphosphate) and a blowing agent to create a swollen, insulating char layer that protects the polymer.^[8]

Flame Retardant Mechanism of TAIC Copolymers

The primary flame retardant mechanism of triallyl isocyanurate copolymers is centered on condensed-phase activity, specifically the promotion of a stable char layer. This process can be understood through the following logical steps:



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Caption: Flame retardant mechanism of TAIC copolymers.

Upon exposure to heat, the allyl groups of TAIC facilitate the formation of a crosslinked, three-dimensional network within the polymer.[2] This network structure enhances the thermal stability of the polymer and promotes the formation of a carbonaceous char layer.[9][10] This char layer acts as a physical barrier, insulating the underlying polymer from the heat source and impeding the release of flammable volatile compounds that fuel the fire.[9][10]

Quantitative Data on Flame Retardant Performance

The following tables summarize the flame retardant performance of various triallyl isocyanurate copolymers from cited literature.

Table 1: Limiting Oxygen Index (LOI) and UL-94 Ratings

Polymer Matrix	TAIC Concentration	Other Additives	LOI (%)	UL-94 Rating	Reference(s)
Poly lactide (PLA)	0.3 wt%	0.9 wt% Dicumyl Peroxide (DCP)	39.2	V-0	[2] [6]
Polypropylene (PP)	1 part	24 parts IFR	28.5	V-0	[8]
Unsaturated Polyester (UP)	15 wt%	DOPO	30.8	V-0	[4]
EVA/ATH	-	PhVPOSS	-	V-1	[11]

Table 2: Cone Calorimetry Data

Polymer Matrix	TAIC Concentration	Other Additives	Peak Heat Release Rate (pHRR) Reduction	Total Heat Release (THR) Reduction	Reference(s)
Poly lactide (PLA)	0.3 wt%	0.9 wt% DCP	Slight Decrease	Slight Decrease	[6]
Unsaturated Polyester (UP)	15 wt%	DOPO, 30 wt% M-SiC	51%	35%	[4]
EVA/ATH	-	PhVPOSS	7.89%	-	[11]

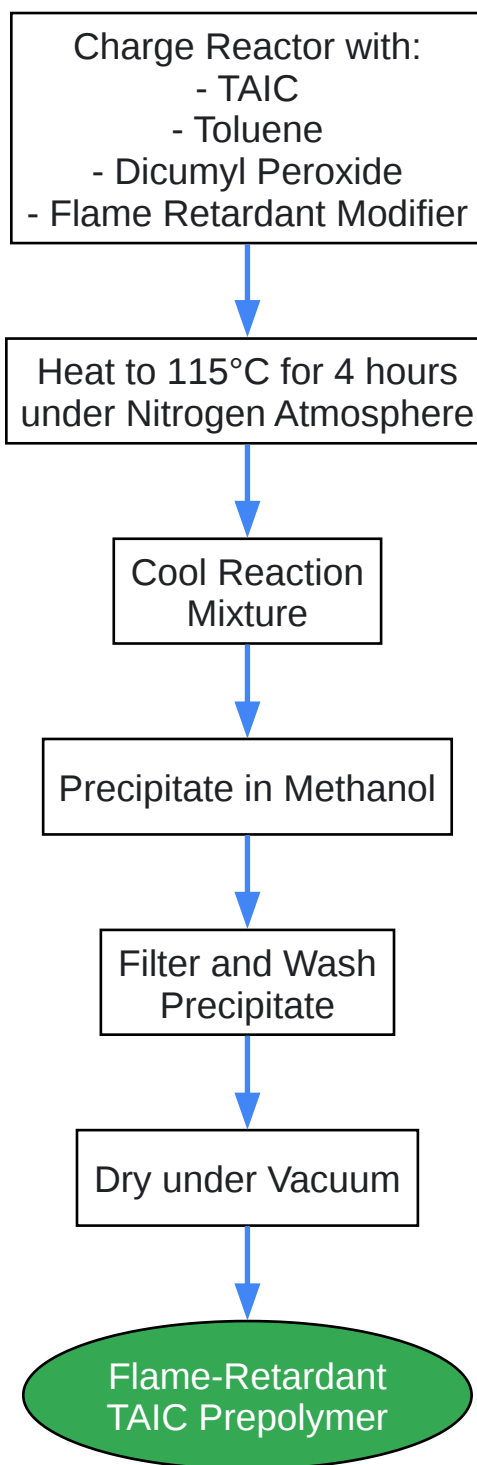
Experimental Protocols

1. Synthesis of a Flame-Retardant Triallyl Isocyanurate Prepolymer

This protocol is adapted from a patented method for preparing a flame-retardant TAIC prepolymer.[\[12\]](#)[\[13\]](#)

- Materials:
 - Triallyl isocyanurate (TAIC)
 - Toluene (solvent)
 - Dicumyl peroxide (polymerization initiator)
 - 6H-dibenz[c,e][\[6\]](#)[\[14\]](#)oxaphosphorine-6-oxide (polymerization modifier/flame retardant)
 - Methanol
- Procedure:
 - In a reactor equipped with a stirrer, reflux condenser, nitrogen inlet, and thermometer, charge 70g of TAIC, 120g of toluene, 3.5g of dicumyl peroxide, and 7g of 6H-dibenz[c,e][\[6\]](#)[\[14\]](#)oxaphosphorine-6-oxide.[\[13\]](#)
 - Purge the reactor with nitrogen.
 - Heat the mixture to 115°C and maintain for 4 hours with stirring.[\[13\]](#)
 - Cool the reaction mixture to room temperature.
 - Pour the cooled mixture into 1500 ml of methanol to precipitate the prepolymer.[\[13\]](#)
 - Filter the precipitate, wash with fresh methanol, and dry under vacuum.

Synthesis of TAIC Prepolymer



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Caption: Synthesis workflow for a flame-retardant TAIC prepolymer.

2. Limiting Oxygen Index (LOI) Test (ASTM D2863)

This protocol outlines the general procedure for determining the LOI of a polymer sample.[\[15\]](#)
[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Apparatus:
 - LOI apparatus with a heat-resistant glass chimney
 - Specimen holder
 - Gas flow meters for oxygen and nitrogen
 - Ignition source
- Procedure:
 - Prepare test specimens of the TAIC copolymer according to the standard (typically bars of 80-150 mm long, 10 mm wide, and 4 mm thick).[\[15\]](#)
 - Mount the specimen vertically in the center of the glass chimney.
 - Introduce a mixture of oxygen and nitrogen into the bottom of the chimney at a specified flow rate.
 - Vary the oxygen concentration and ignite the top of the specimen.
 - Determine the minimum oxygen concentration that just supports sustained, candle-like burning of the material.[\[15\]](#)[\[16\]](#)

3. UL-94 Vertical Burn Test

This protocol describes the UL-94 vertical burn test for classifying the flammability of plastic materials.[\[6\]](#)[\[7\]](#)[\[14\]](#)[\[19\]](#)

- Apparatus:
 - Enclosed test chamber

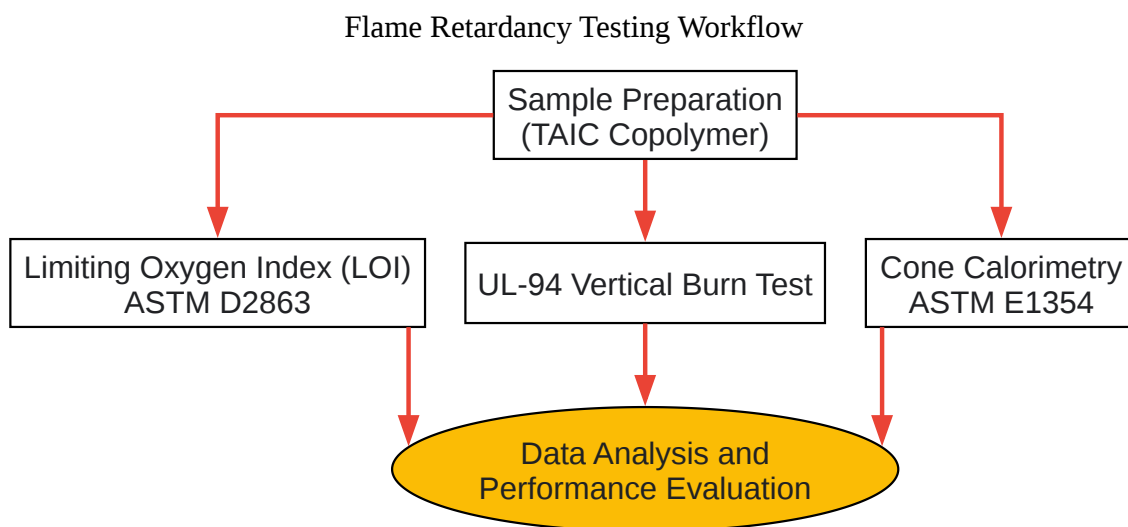
- Specimen holder to clamp the specimen vertically
- Burner with a specified flame height
- Timing device
- Cotton batting
- Procedure:
 - Prepare rectangular bar specimens (typically 125 x 13 mm).[6]
 - Condition the specimens as required by the standard.[6]
 - Mount a specimen vertically in the holder. Place a layer of dry cotton 300 mm below the specimen.[6]
 - Apply a specified flame to the bottom edge of the specimen for 10 seconds and then remove it.[6][14]
 - Record the afterflame time.
 - Immediately reapply the flame for another 10 seconds and remove it.[6][14]
 - Record the afterflame and afterglow times. Note if any flaming drips ignite the cotton below.[6]
 - Classify the material as V-0, V-1, or V-2 based on the burning times and dripping behavior. [19]

4. Cone Calorimetry (ASTM E1354)

This protocol provides a general overview of the cone calorimetry test to measure heat release rates.[1][20][21][22]

- Apparatus:
 - Cone calorimeter, including a conical radiant heater, specimen holder, load cell, and gas analysis system.

- Procedure:
 - Prepare square specimens (typically 100 x 100 mm) of the TAIC copolymer.[20]
 - Condition the specimens to a constant weight at 23°C and 50% relative humidity.[20]
 - Wrap the specimen in aluminum foil, leaving the top surface exposed, and place it in the specimen holder.
 - Position the specimen on the load cell under the conical heater.
 - Expose the specimen to a set heat flux (e.g., 35 or 50 kW/m²).[20]
 - Ignite the evolved gases with a spark igniter.
 - Continuously measure the heat release rate, mass loss, and smoke production throughout the test.[20][22]



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Caption: General workflow for flame retardancy testing.

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